

Technical Support Center: D-Ribose-4-13C NMR Signal Assignment

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Compound of Interest

Compound Name: *D-Ribose-4-13C*

Cat. No.: *B1161270*

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Introduction: The "Moving Target" of Ribose NMR

Welcome to the technical support hub for **D-Ribose-4-13C**. If you are here, you are likely staring at a spectrum that looks more complex than a single-site label should produce.

In metabolic flux analysis (MFA) and nucleotide biosynthesis tracking, **D-Ribose-4-13C** is a high-value probe. However, unlike glucose, ribose in solution is a "moving target." It does not exist as a single species but as a dynamic equilibrium of four distinct tautomers.

The Core Challenge: The C4 position is structurally unique. In pyranose forms, C4 is a standard ring carbon. In furanose forms, C4 is the ring-closing carbon. This structural divergence causes a massive chemical shift displacement (~15 ppm) that often leads researchers to believe their sample is contaminated or degraded.

This guide provides the causality, data, and protocols to resolve these assignments with confidence.

Module 1: The Tautomer Trap (Chemical Shift Assignment)

The Mechanism

When **D-Ribose-4-¹³C** is dissolved in water (

), it undergoes mutarotation, rapidly interconverting between four cyclic forms and a negligible trace of the linear aldehyde.

- -Pyranose (~59%): The dominant form. C4 is in the ring, flanked by C3 and C5.
- -Pyranose (~21%): The anomeric isomer.
- -Furanose (~13%): The biologically relevant form (found in RNA/DNA). Crucially, C4 is the ring closure point.
- -Furanose (~6%): The minor furanose.

The Diagnostic Shift (The "Golden Rule")

The chemical environment of C4 changes drastically between ring sizes.

- Pyranose C4: Shielded (Upfield, ~68–70 ppm).
- Furanose C4: Deshielded (Downfield, ~83–85 ppm).

Why? In furanose, C4 is directly bonded to the ring oxygen and the exocyclic C5, increasing electron withdrawal (deshielding). In pyranose, C4 is further from the ring oxygen.

Reference Data: C4 Chemical Shift Fingerprint

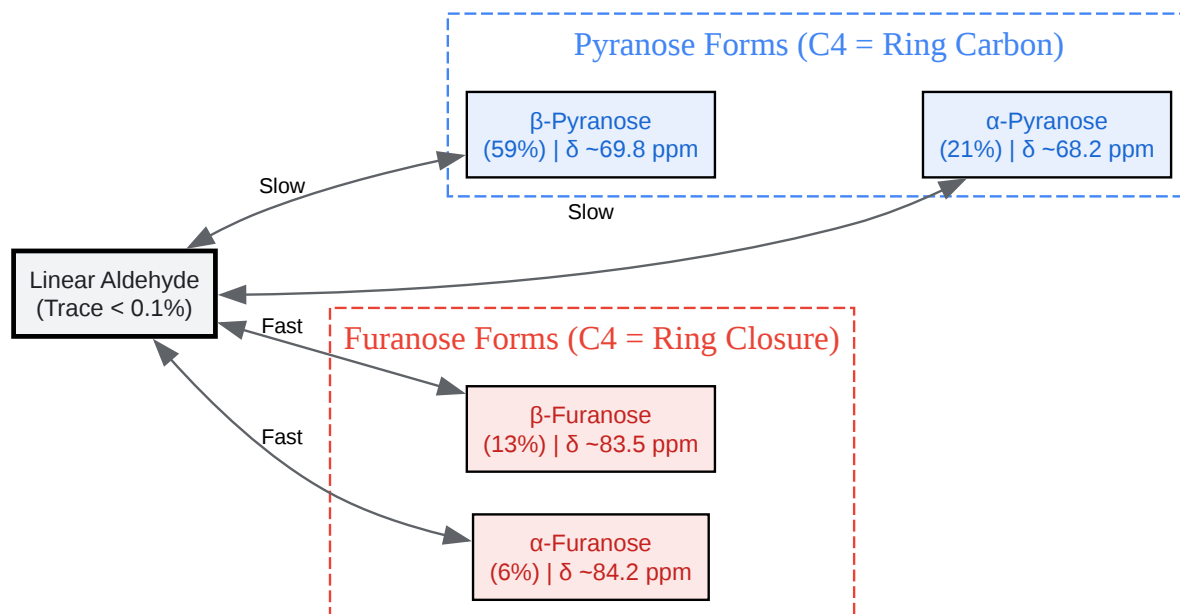
Use this table to validate your peaks. Values are for

at 25°C.

Tautomer	Abundance (%)	C4 Chemical Shift (ppm)	Diagnostic Feature
-D-Ribopyranose	~59%	69.8	Dominant peak, often sharpest.
-D-Ribopyranose	~21%	68.2	Upfield of the -form.
-D-Ribofuranose	~13%	83.5	Downfield Shift! Often mistaken for impurity.
-D-Ribofuranose	~6%	84.2	Furthest downfield, low intensity.

Visualization: The Mutarotation Pathway

Figure 1: The dynamic equilibrium of D-Ribose. Note how the C4 position (highlighted in red logic) shifts environment.



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Caption: Mutarotation pathways of D-Ribose. The C4 resonance shifts +14 ppm when transitioning from Pyranose (Blue) to Furanose (Red) forms.

Module 2: Coupling Confusion (J-Coupling)

In metabolic tracer studies, your **D-Ribose-4-¹³C** might be metabolized into other intermediates, or the label might scramble.

Troubleshooting Multiplets

If your C4 peak is not a singlet, check the following:

- Proton Coupling (

):

- Symptom:[1][2][3][4][5][6][7] Large doublet (~140-150 Hz splitting).
- Cause: You are running a coupled experiment or your decoupler is off/inefficient.
- Fix: Ensure inverse gated decoupling (typically zgpg30 or similar) is active.

- Carbon-Carbon Coupling (

):

- Symptom:[1][2][3][4][5][6][7] Smaller doublets (~35-50 Hz) flanking the main peak.
- Cause:Metabolic Scrambling. If the cell metabolizes the ribose through the Pentose Phosphate Pathway (PPP), the label may end up adjacent to another (e.g., if [U-¹³C]glucose was also used, or if recycling occurred).
- Validation: Run a 1D INADEQUATE or 2D

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COSY to confirm connectivity.

Module 3: Experimental Protocols

Protocol A: Sample Preparation for High-Resolution Assignment

Objective: Minimize exchange broadening and maximize signal-to-noise (S/N).

- Solvent: Use 99.9%
.
 - Why? H₂O signals can obscure the carbohydrate region in proton-detected experiments.
- pH Control: Adjust to pH 5.0 – 6.0 (using trace DCl or NaOD).
 - Scientific Logic:[3][4][5][7] Mutarotation is acid/base catalyzed. At neutral/slightly acidic pH, the exchange rate is slow enough to see distinct sharp peaks for all 4 tautomers. At high pH, peaks broaden and merge.
- Concentration: Minimum 10 mM for 1D
.
- Reference: Add 0.5 mM DSS (4,4-dimethyl-4-silapentane-1-sulfonic acid) for precise referencing (

ppm).

Protocol B: The "Definitive" 2D HSQC Workflow

Objective: Unambiguously assign C4 by correlating it to the H4 proton.

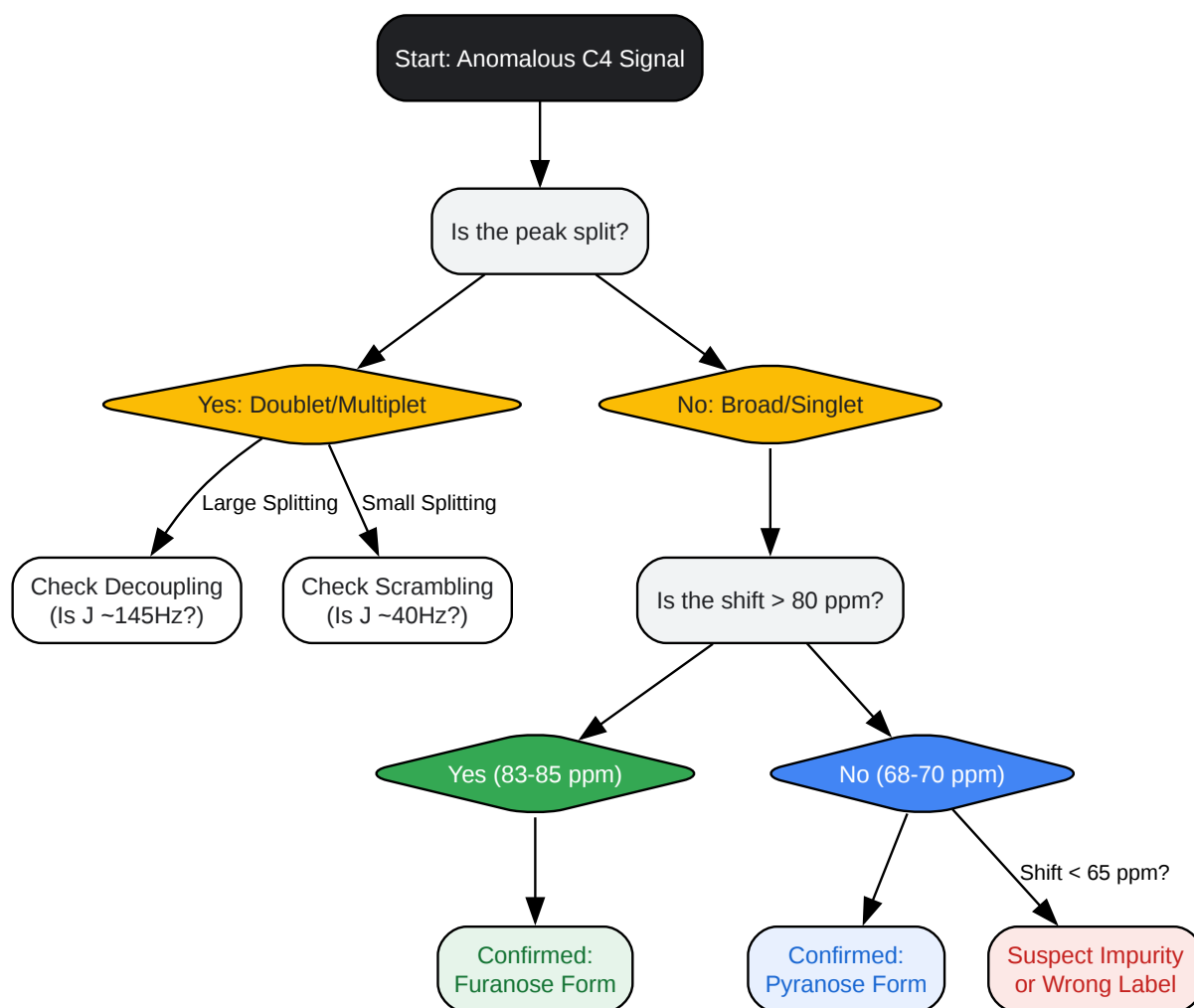
Step-by-Step:

- Pulse Sequence:hsqcetgpsisp2 (Sensitivity-enhanced HSQC with gradients).
- Spectral Width:
 - F2 (

-): 10 ppm (center at 4.7 ppm).
- F1 (◦): 100 ppm (center at 75 ppm to capture both pyranose and furanose).
- Coupling Constant: Set CNST2 (◦) to 145 Hz (standard for sugars).
- Scans: 8–16 scans per increment.
- Analysis:
 - Look for the H4 protons. In pyranoses, H4 is often a triplet or dd around 3.6–3.8 ppm.
 - In furanoses, H4 is often deshielded (~4.0–4.2 ppm).
 - Cross-check: The H4(furanose) proton must correlate to the downfield C4 carbon (~83 ppm).

Troubleshooting Logic Tree

Figure 2: Decision matrix for resolving spectral anomalies.



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Caption: Logic flow for diagnosing **D-Ribose-4-13C** spectral anomalies.

Frequently Asked Questions (FAQ)

Q1: I only see two strong peaks, but you said there are four tautomers. Where are the others?

A: You are likely seeing the

-pyranose and

-pyranose forms, which make up ~80% of the population. The furanose forms (~19%

combined) are much weaker and may be lost in the noise if your S/N is low. Increase your number of scans (NS) by a factor of 4 to double your S/N.

Q2: Why is my C4 peak significantly broader than the C1 peak? A: This is often due to exchange broadening. If your sample pH is near neutral (pH 7) or slightly basic, the mutarotation rate increases, putting the spin system in an "intermediate exchange" regime on the NMR time scale.

- Fix: Lower the pH to ~5.5 to slow down the exchange, sharpening the peaks.

Q3: Can I use DMSO-d6 instead of D2O? A: Yes, and it often simplifies the spectrum. In DMSO, the exchange rate is drastically slower (no water to catalyze proton transfer), and the hydroxyl protons become visible. However, the chemical shifts will differ slightly from the aqueous values provided above. Pyranose/Furanose ratios may also shift.

Q4: I suspect my label has moved to C3. How do I prove it? A: Run an HMBC (Heteronuclear Multiple Bond Correlation).

- If the label is at C4, you should see correlations to H5/H5' protons.
- If the label is at C3, you will not see a strong correlation to H5, but you will see strong correlations to H1 and H2.

References

- Serianni, A. S., & Barker, R. (1984). Carbon-13 enrichment of nucleosides and nucleotides. Studies of the mutarotation of D-ribose and 2-deoxy-D-ribose. *Journal of Organic Chemistry*.
- Angyal, S. J. (1984). The composition of reducing sugars in solution.[8] *Advances in Carbohydrate Chemistry and Biochemistry*.
- Richter, C., et al. (2010).[9] ¹³C-direct detected NMR experiments for the sequential J-based resonance assignment of RNA oligonucleotides. *Journal of Biomolecular NMR*.[9]
- Biological Magnetic Resonance Data Bank (BMRB).Metabolomics Standards: D-Ribose.

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Sources

- [1. youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]
- [2. masterorganicchemistry.com](https://www.masterorganicchemistry.com) [[masterorganicchemistry.com](https://www.masterorganicchemistry.com)]
- [3. Selective ¹³C labeling of nucleotides for large RNA NMR spectroscopy using an E. coli strain disabled in the TCA cycle - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [4. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [5. researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- [6. iq.ufrgs.br](https://www.iq.ufrgs.br) [[iq.ufrgs.br](https://www.iq.ufrgs.br)]
- [7. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [8. accedacris.ulpgc.es](https://www.accedacris.ulpgc.es) [[accedacris.ulpgc.es](https://www.accedacris.ulpgc.es)]
- [9. ¹³C-direct detected NMR experiments for the sequential J-based resonance assignment of RNA oligonucleotides - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
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